

An In-Depth Technical Guide to Isocarlinoside: Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Isocarlinoside*

Cat. No.: *B15592479*

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Introduction

Isocarlinoside is a naturally occurring flavone C-glycoside, a class of compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Isocarlinoside**. While research on this specific compound is limited, this document consolidates the available information, including its identification, isolation from natural sources, and reported antifeedant properties.

Chemical Structure and Identification

Isocarlinoside, also known as 6-Arabinopyranosyl-8-glucopyranosylluteolin, is a di-C-glycosylflavone. Its structure consists of a luteolin backbone (a flavone) with two sugar moieties, an arabinopyranose and a glucopyranose, attached to the flavonoid core via carbon-carbon bonds at positions 6 and 8, respectively. This C-glycosidic linkage makes the molecule more stable to hydrolysis compared to O-glycosides.

The definitive identification of **Isocarlinoside** is achieved through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 1: Chemical Identifiers for **Isocarlinoside**

Identifier	Value
IUPAC Name	2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-8-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-6-[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]chromen-4-one
Chemical Formula	C ₂₆ H ₂₈ O ₁₅
Molecular Weight	580.49 g/mol
SMILES	<chem>C1--INVALID-LINK--C2=C(C(=C3C(=C2O)C(=O)C=C(O3)C4=CC(=C(C=C4)O)O)O)[C@H]5--INVALID-LINK--O)O)O)O">C@HO</chem>
InChI Key	WYYFCTVKFALPQV-UHFFFAOYSA-N
CAS Number	83151-90-0

Physicochemical Properties

The physicochemical properties of **Isocarlinoside** are characteristic of flavonoid glycosides, influencing its solubility, stability, and pharmacokinetic profile.

Table 2: Predicted Physicochemical Properties of **Isocarlinoside**

Property	Value
XLogP3-AA	-2.5
Hydrogen Bond Donor Count	11
Hydrogen Bond Acceptor Count	15
Rotatable Bond Count	7
Topological Polar Surface Area	268 Å ²
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol. [1]

Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **Isocarlinoside** are not extensively published. However, general methodologies for the extraction and purification of flavone C-glycosides from plant materials can be adapted.

General Isolation Protocol for Flavone C-Glycosides from Plant Material

- **Extraction:** The dried and powdered plant material (e.g., leaves, stems) is typically extracted with a polar solvent such as methanol, ethanol, or a hydroalcoholic mixture. Hot extraction methods, like Soxhlet extraction, or maceration at room temperature can be employed.
- **Fractionation:** The crude extract is then concentrated under reduced pressure and fractionated using liquid-liquid partitioning with solvents of increasing polarity (e.g., hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Flavonoid glycosides are typically enriched in the more polar fractions (e.g., ethyl acetate and n-butanol).
- **Chromatographic Purification:** The enriched fraction is subjected to various chromatographic techniques for the isolation of pure compounds.
 - **Column Chromatography:** Open column chromatography using stationary phases like silica gel or Sephadex LH-20 is a common initial purification step.
 - **Preparative High-Performance Liquid Chromatography (Prep-HPLC):** Reversed-phase (e.g., C18) preparative HPLC is a highly effective method for the final purification of flavonoid glycosides. A gradient elution with a mobile phase consisting of water (often with a small percentage of acid like formic or acetic acid) and a polar organic solvent (e.g., acetonitrile or methanol) is typically used.

Spectroscopic Characterization

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are crucial for the structural elucidation of **Isocarlinoside**. The ^1H NMR spectrum provides information about the protons in the molecule, including their chemical environment, multiplicity, and coupling constants, which

helps to determine the substitution pattern on the flavonoid core and the nature of the sugar moieties. The ^{13}C NMR spectrum reveals the number and types of carbon atoms present.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS), is used to determine the exact molecular weight and elemental composition of the compound. Tandem mass spectrometry (MS/MS) provides fragmentation patterns that are characteristic of the flavonoid and glycosidic units, further confirming the structure.

Biological Activity: Antifeedant Properties

Isocarlinoside has been identified as having antifeedant activity against the brown planthopper (*Nilaparvata lugens*), a significant pest of rice crops.

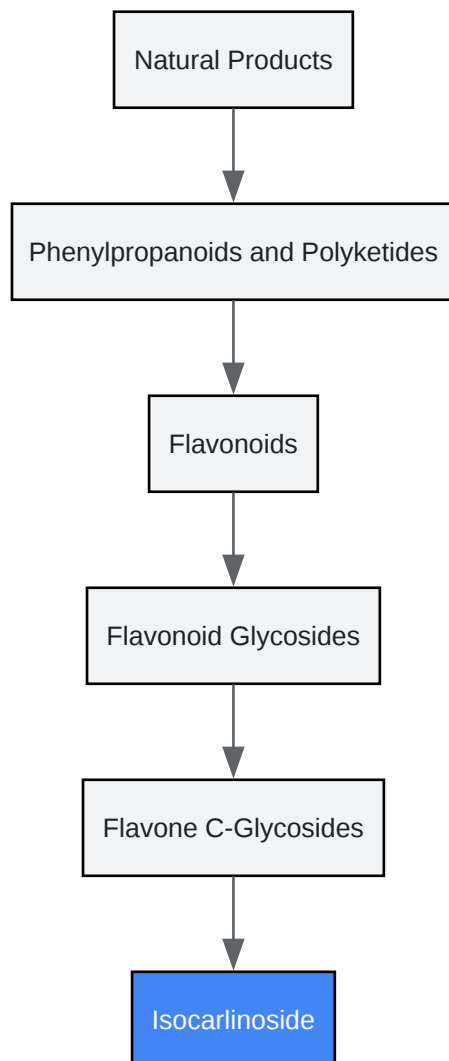
Antifeedant Activity Assay (General Protocol)

A common method to assess the antifeedant activity of a compound against sap-sucking insects like *Nilaparvata lugens* is the choice bioassay.

- **Test Arenas:** Petri dishes lined with moistened filter paper are typically used as test arenas.
- **Diet Preparation:** An artificial diet or rice stems are treated with different concentrations of the test compound (**Isocarlinoside**) dissolved in a suitable solvent. A control group is treated with the solvent alone.
- **Insect Introduction:** A pre-determined number of adult or nymphal stage brown planthoppers are introduced into each test arena.
- **Observation:** The feeding behavior of the insects is observed over a specific period (e.g., 24, 48, 72 hours). The amount of diet consumed or the number of feeding probes can be quantified.
- **Data Analysis:** The antifeedant activity is often expressed as a feeding deterrence index (FDI) or by comparing the survival rate and weight gain of the insects in the treatment groups versus the control group.

Visualizations

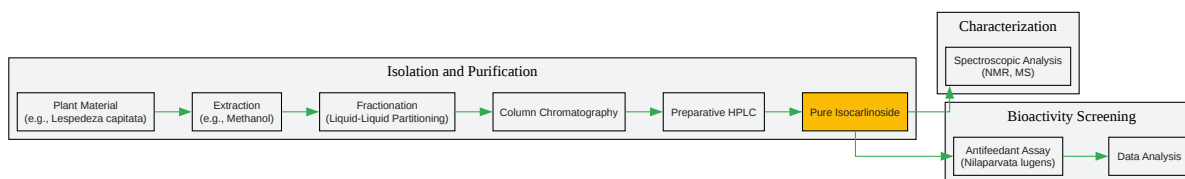
Logical Relationship of Isocarlinoside Classification



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Caption: Hierarchical classification of **Isocarlinoside**.

General Workflow for Isolation and Bioactivity Screening



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Caption: General workflow for **Isocarlinoside** isolation and testing.

Conclusion

Isocarlinoside is a flavone C-glycoside with a well-defined chemical structure. While it has been isolated from plant sources like *Lespedeza capitata* and *Echinochloa frumentacea*, detailed studies on its biological activities and mechanisms of action are still scarce. The confirmed antifeedant activity against *Nilaparvata lugens* suggests potential for its application in agriculture. Further research is warranted to fully elucidate its pharmacological and toxicological profile, which could open avenues for its use in drug development or as a lead compound for novel agrochemicals. The protocols and data presented in this guide serve as a foundational resource for researchers interested in exploring the potential of **Isocarlinoside**.

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References

- 1. irac-online.org [irac-online.org]

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